

Introduction: The Strategic Advantage of Differentiated Halogenation

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Compound of Interest

Compound Name: 4'-Bromo-3-iodobenzophenone

CAS No.: 96464-18-5

Cat. No.: B1283592

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In the landscape of modern synthetic chemistry, the pursuit of molecular complexity from simple, versatile starting materials is a paramount objective. **4'-Bromo-3-iodobenzophenone** (CAS No. 96464-18-5) emerges as a preeminent building block for precisely this purpose.^{[1][2][3]} Its architecture, featuring a robust benzophenone core functionalized with two distinct halogen atoms at electronically and sterically different positions, offers a powerful handle for controlled, sequential chemical transformations. The true synthetic value of this molecule lies not just in the presence of two halogens, but in their differential reactivity. The carbon-iodine (C-I) bond is inherently weaker and thus more susceptible to oxidative addition by palladium(0) catalysts than the more stable carbon-bromine (C-Br) bond.^{[4][5]} This reactivity gradient is the cornerstone of its utility, enabling chemists to perform selective cross-coupling reactions at the iodine position while preserving the bromine for subsequent, orthogonal functionalization. This guide provides a comprehensive overview of the properties, synthesis, and strategic applications of **4'-Bromo-3-iodobenzophenone**, with a focus on its role in palladium-catalyzed cross-coupling reactions that are fundamental to drug discovery and materials science.

Core Characteristics of 4'-Bromo-3-iodobenzophenone

A thorough understanding of the physicochemical properties of a building block is critical for its effective use in synthesis.

Physicochemical Properties

The key properties of **4'-Bromo-3-iodobenzophenone** are summarized below, providing essential data for reaction planning and safety considerations.

Property	Value	Reference
CAS Number	96464-18-5	[1][2][6]
Molecular Formula	C ₁₃ H ₈ BrIO	[1][2][6]
Molecular Weight	387.01 g/mol	[1][2][6]
Melting Point	151-154 °C	
Boiling Point	427.2 °C at 760 mmHg	[6]
Density	1.88 g/cm ³	[6]
Appearance	Solid	-

Structural Features and Reactivity

The molecular structure of **4'-Bromo-3-iodobenzophenone** is the source of its synthetic power. The molecule consists of two phenyl rings linked by a ketone, with a bromine atom on one ring and an iodine atom on the other.

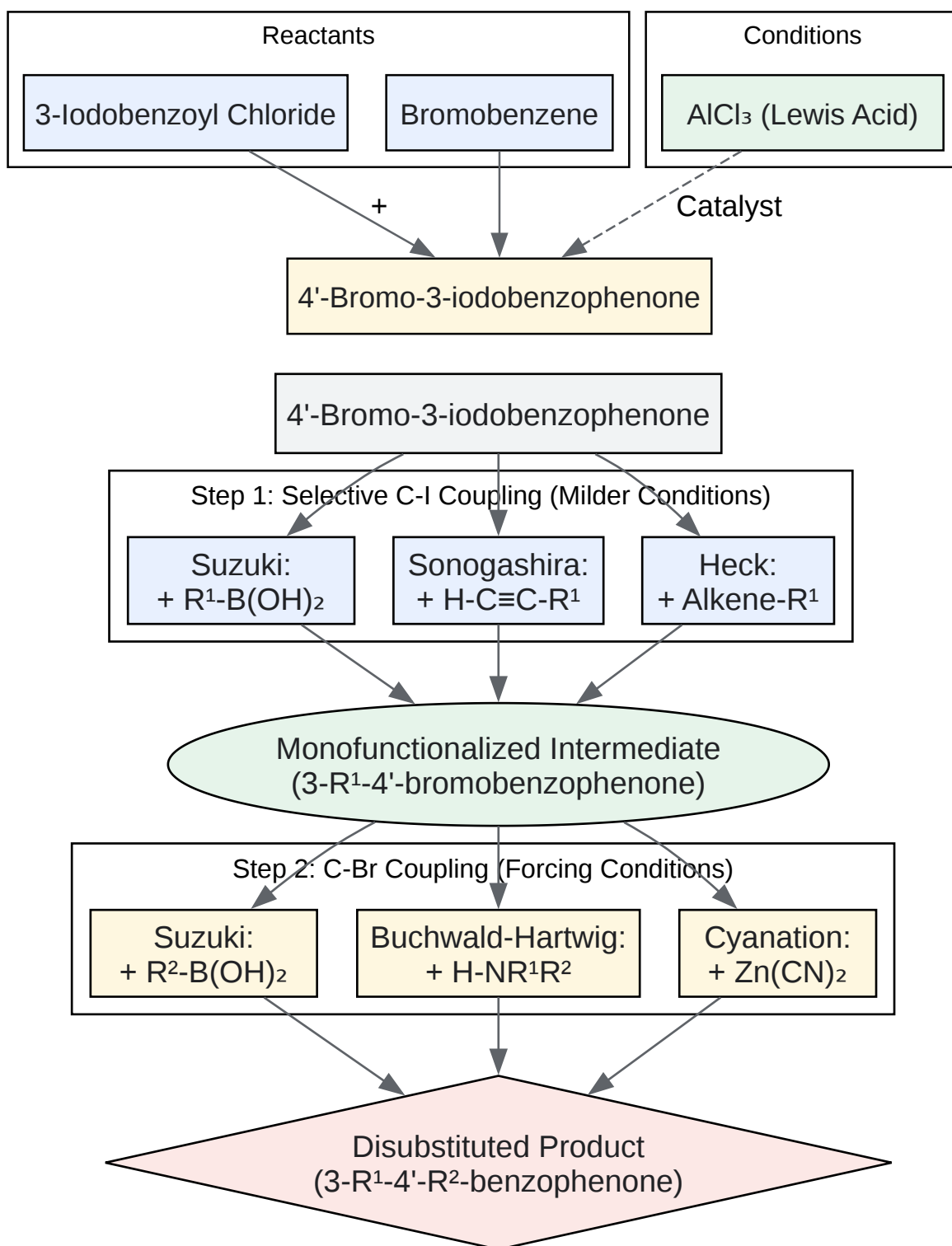
Caption: Structure of **4'-Bromo-3-iodobenzophenone**.

The key to its utility is the significant difference in the bond dissociation energies of the C-I and C-Br bonds. The C-I bond is weaker, making it the preferred site for oxidative addition in palladium-catalyzed cross-coupling reactions.^[4] This allows for a predictable and highly regioselective first coupling reaction at the 3-iodo position, leaving the 4'-bromo position available for a second, different transformation.^{[5][7]}

Synthetic Pathways to 4'-Bromo-3-iodobenzophenone

While commercially available, understanding the synthesis of this building block provides insight into its structure and potential impurities. A common and effective method for synthesizing benzophenones is the Friedel-Crafts acylation. In a plausible synthetic route, 3-iodobenzoyl chloride could be reacted with bromobenzene in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).

Proposed Friedel-Crafts Acylation Route

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Sources

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